

# Application Notes and Protocols for Ethyl 3-(pyridin-2-ylamino)propanoate

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## Compound of Interest

Compound Name: Ethyl 3-(pyridin-2-ylamino)propanoate

Cat. No.: B119372

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## Introduction

**Ethyl 3-(pyridin-2-ylamino)propanoate** is a key intermediate in the synthesis of Dabigatran etexilate, a potent, orally active direct thrombin inhibitor used clinically as an anticoagulant.[1][2][3][4][5] Given its role as a precursor to a major therapeutic agent, understanding its physicochemical properties and handling procedures is crucial for researchers in medicinal chemistry and drug development. One source has also suggested that **Ethyl 3-(pyridin-2-ylamino)propanoate** may possess intrinsic biological activity as a thrombin inhibitor with potential anti-inflammatory and anti-cancer properties.[6]

This document provides detailed protocols for the preparation of stock solutions of **Ethyl 3-(pyridin-2-ylamino)propanoate**, intended for use in research and development settings.

## Physicochemical Properties

A summary of the key physicochemical properties of **Ethyl 3-(pyridin-2-ylamino)propanoate** is presented in the table below.

| Property          | Value   | Reference(s)  |
|-------------------|---|---|
| CAS Number        | 103041-38-9   | <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a> |
| Molecular Formula | C <sub>10</sub> H <sub>14</sub> N <sub>2</sub> O <sub>2</sub>   | <a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>                     |
| Molecular Weight  | 194.23 g/mol  | <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[9]</a> <a href="#">[11]</a>                      |
| Appearance        | White to pale yellow crystal or white solid/powder. <a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[11]</a>                | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[11]</a>  |
| Melting Point     | 48-50 °C  | <a href="#">[3]</a> <a href="#">[4]</a>   |
| Boiling Point     | 125 °C at 0.2 mmHg  | <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[11]</a>  |
| Solubility        | Soluble in Dimethyl sulfoxide (DMSO), Methanol, Chloroform, Dichloromethane, Ethyl Acetate, and Acetone. <a href="#">[8]</a> <a href="#">[11]</a>   | <a href="#">[8]</a> <a href="#">[11]</a>  |
| Storage           | Store in a refrigerator at 2-8°C or for long-term storage as a stock solution at -20°C. <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> | <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>   |

## Experimental Protocols

### Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Ethyl 3-(pyridin-2-ylamino)propanoate** in dimethyl sulfoxide (DMSO), a common solvent for in vitro biological assays.

Materials:

- **Ethyl 3-(pyridin-2-ylamino)propanoate** (purity ≥95%)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials

- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile filter tips

#### Procedure:

- Pre-weighing Preparation: Allow the container of **Ethyl 3-(pyridin-2-ylamino)propanoate** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh out 1.942 mg of **Ethyl 3-(pyridin-2-ylamino)propanoate** and transfer it to a sterile microcentrifuge tube.
- Dissolution: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the compound.
- Mixing: Cap the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Sterilization (Optional): If the stock solution is to be used in sterile cell culture applications, it can be sterilized by passing it through a 0.22 µm syringe filter into a new sterile tube.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C in tightly sealed tubes. For short-term storage (a few days), 2-8°C is acceptable.

#### Calculation for a 10 mM Stock Solution:

To prepare a 10 mM (0.01 mol/L) solution:

- Molecular Weight (MW) = 194.23 g/mol
- Mass (g) = Molarity (mol/L) \* Volume (L) \* MW ( g/mol )
- Mass (mg) for 1 mL = 0.01 mol/L \* 0.001 L \* 194.23 g/mol \* 1000 mg/g = 1.9423 mg

## Preparation of Working Solutions for Cell Culture

This protocol describes the serial dilution of the 10 mM DMSO stock solution to prepare working concentrations for cell-based assays.

#### Materials:

- 10 mM stock solution of **Ethyl 3-(pyridin-2-ylamino)propanoate** in DMSO
- Sterile cell culture medium appropriate for the cell line being used
- Sterile microcentrifuge tubes or multi-well plates
- Pipettors and sterile filter tips

#### Procedure:

- Thawing: Thaw an aliquot of the 10 mM stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations. It is crucial to maintain a final DMSO concentration that is non-toxic to the cells (typically  $\leq 0.5\%$ ).
- Example Dilution for a 10  $\mu$ M Working Solution:
  - Add 1  $\mu$ L of the 10 mM stock solution to 999  $\mu$ L of cell culture medium.
  - Mix thoroughly by gentle pipetting. This results in a 10  $\mu$ M working solution with a final DMSO concentration of 0.1%.
- Vehicle Control: Prepare a vehicle control containing the same final concentration of DMSO in the cell culture medium as the highest concentration of the test compound used.
- Application: Add the prepared working solutions and the vehicle control to the cells and proceed with the experiment.

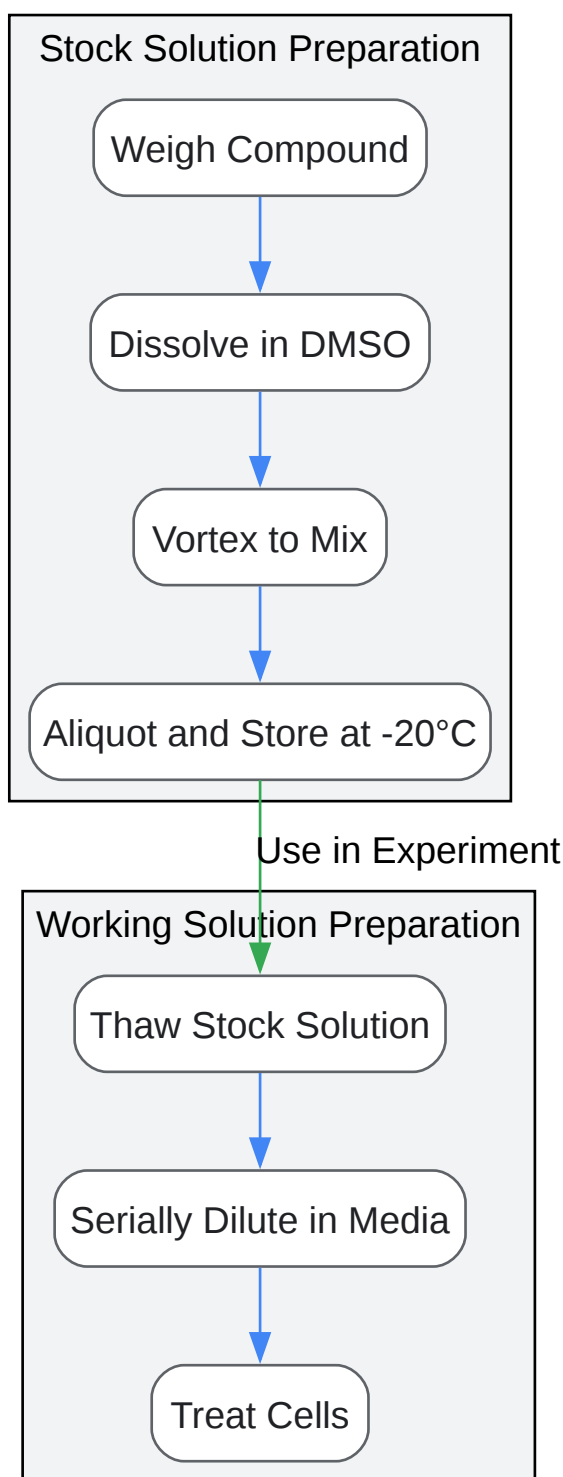
## Safety and Handling

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat when handling **Ethyl 3-(pyridin-2-ylamino)propanoate**.

- Handle the compound in a well-ventilated area or a chemical fume hood.
- Avoid inhalation of dust and contact with skin and eyes.
- In case of contact, wash the affected area thoroughly with soap and water.
- Consult the Safety Data Sheet (SDS) for complete safety information.

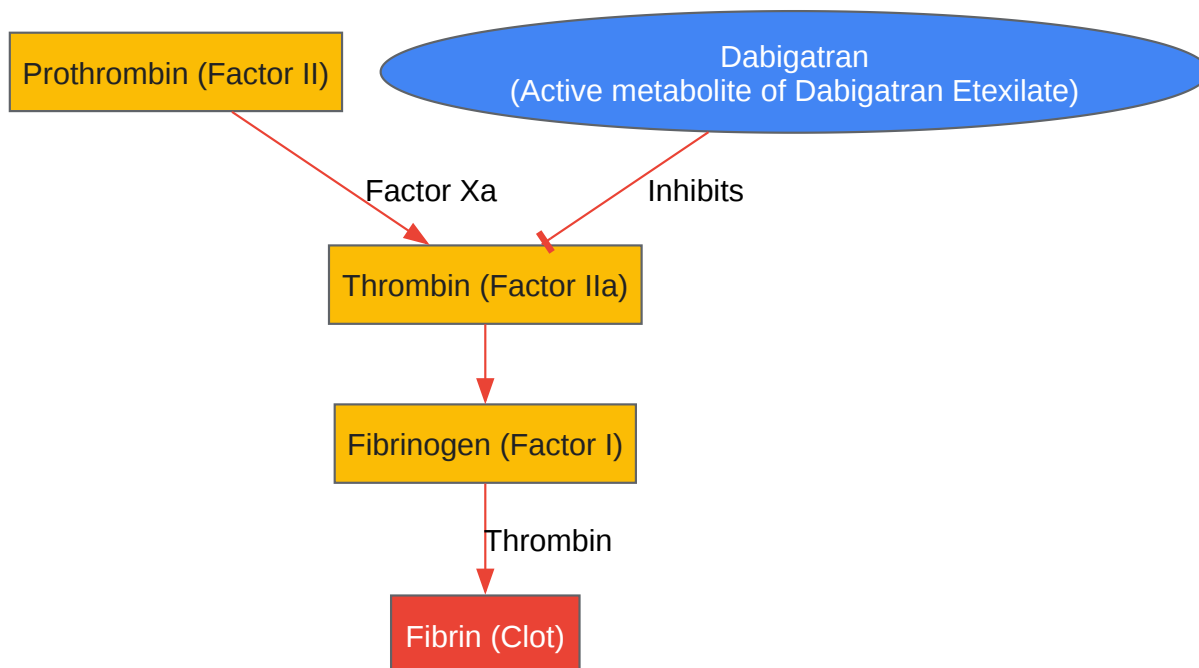
## Visualization of Experimental Workflow and Biological Context

The following diagrams illustrate the general workflow for preparing stock and working solutions of **Ethyl 3-(pyridin-2-ylamino)propanoate** and the biological context of its end-product, Dabigatran.



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Caption: Workflow for the preparation of stock and working solutions.



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Caption: Inhibition of the coagulation cascade by Dabigatran.

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